

Application Notes and Protocols for Herbicide Residue Analysis using Quizalofop-ethyl-d3

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Compound of Interest

Compound Name: Quizalofop-ethyl-d3

Cat. No.: B1413714

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Introduction

Quizalofop-ethyl is a selective post-emergence herbicide widely used for the control of grass weeds in a variety of broadleaf crops.[1][2] Regulatory bodies worldwide have established maximum residue limits (MRLs) for Quizalofop-ethyl in agricultural commodities and environmental samples to ensure food safety and environmental protection. Accurate and sensitive analytical methods are therefore essential for monitoring these residue levels.

The use of a stable isotope-labeled internal standard, such as **Quizalofop-ethyl-d3**, is the gold standard for quantitative analysis by mass spectrometry. It compensates for variations in sample preparation, instrument response, and matrix effects, leading to enhanced accuracy and precision. This document provides detailed application notes and protocols for the analysis of Quizalofop-ethyl residues in various matrices using **Quizalofop-ethyl-d3** as an internal standard.

Principle of the Method

The analytical workflow involves extraction of Quizalofop-ethyl and the internal standard from the sample matrix, followed by cleanup to remove interfering co-extractives. The final determination is performed by liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS), utilizing the unique mass transitions of the native analyte and its deuterated analog.

Materials and Reagents

- Standards:
 - Quizalofop-ethyl (PESTANAL®, analytical standard)
 - **Quizalofop-ethyl-d3** (Available from suppliers of certified reference materials)
- Solvents:
 - Acetonitrile (LC-MS grade)
 - Methanol (LC-MS grade)
 - Water (LC-MS grade)
 - Hexane (HPLC grade)
- Reagents:
 - Formic acid
 - Ammonium formate
 - Phosphoric acid
 - Anhydrous magnesium sulfate
 - Sodium chloride
 - Primary secondary amine (PSA) sorbent
 - C18 sorbent
 - Graphitized carbon black (GCB)

Experimental Protocols

Protocol 1: Analysis of Quizalofop-ethyl in Soil

This protocol is adapted from the BASF Analytical Method D1303/02 for the determination of Quizalofop-p-ethyl and its metabolites in soil.[3][4]

1. Sample Preparation and Extraction:

- Weigh 5 g of a homogenized soil sample into a 50 mL polypropylene centrifuge tube.
- Add a known amount of **Quizalofop-ethyl-d3** internal standard solution.
- Add 15 mL of an 80:20 (v/v) mixture of acetonitrile and 6% phosphoric acid in water.
- Shake vigorously for 30 minutes on a mechanical shaker.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the supernatant to a clean tube.
- Repeat the extraction of the soil pellet with another 15 mL of the extraction solvent.
- Combine the supernatants.

2. Sample Cleanup (Dispersive SPE):

- To the combined extract, add 150 mg of PSA, 50 mg of C18, and 900 mg of anhydrous magnesium sulfate.
- Vortex for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Take an aliquot of the supernatant, filter through a 0.22 µm syringe filter, and transfer to an autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- LC Column: C18 column (e.g., 2.1 mm x 100 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water

- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Gradient Program:
 - 0-1 min: 10% B
 - 1-8 min: 10-90% B
 - 8-10 min: 90% B
 - 10.1-12 min: 10% B (re-equilibration)
- MS/MS Detection: Electrospray ionization (ESI) in positive ion mode.

Mass Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Quizalofop-ethyl	373.1	299.0
Quizalofop-ethyl-d3	376.1	299.0

Protocol 2: Analysis of Quizalofop-ethyl in Agricultural Products (QuEChERS Method)

This protocol is a general QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method suitable for a variety of plant-based matrices.

1. Sample Preparation and Extraction:

- Weigh 10 g of a homogenized sample (e.g., fruit, vegetable) into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.

- Add a known amount of **Quizalofop-ethyl-d3** internal standard solution.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

2. Sample Cleanup (Dispersive SPE):

- Transfer a 1 mL aliquot of the acetonitrile supernatant to a 2 mL microcentrifuge tube containing 150 mg MgSO₄, 50 mg PSA, and for pigmented samples, 50 mg GCB.
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 1 minute.
- Take an aliquot of the supernatant, filter through a 0.22 µm syringe filter, and transfer to an autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Follow the LC-MS/MS conditions as described in Protocol 1.

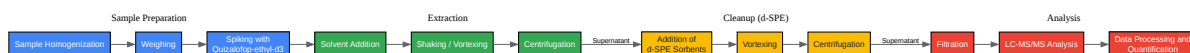
Quantitative Data Summary

The following table summarizes typical performance data for the analysis of Quizalofop-ethyl in various matrices based on published methods. The use of **Quizalofop-ethyl-d3** as an internal standard is expected to yield similar or improved performance.

Matrix	Method	LOQ (mg/kg)	LOD (mg/kg)	Recovery (%)	Reference
Soil	LC-MS/MS	0.005	0.001	70-120	[3]
Pome Fruit	LC-MS/MS	0.050	0.0225	70-120	[5]
Stone Fruit	LC-MS/MS	0.050	0.0225	70-120	[5]
Grapes	LC-MS/MS	0.050	0.0225	70-120	[5]
Caraway	LC-MS/MS	0.01	-	70-120	[6]
Groundnut	GC-MS/LC-MS/MS	-	-	85.6-95.5	[7]

Visualizations

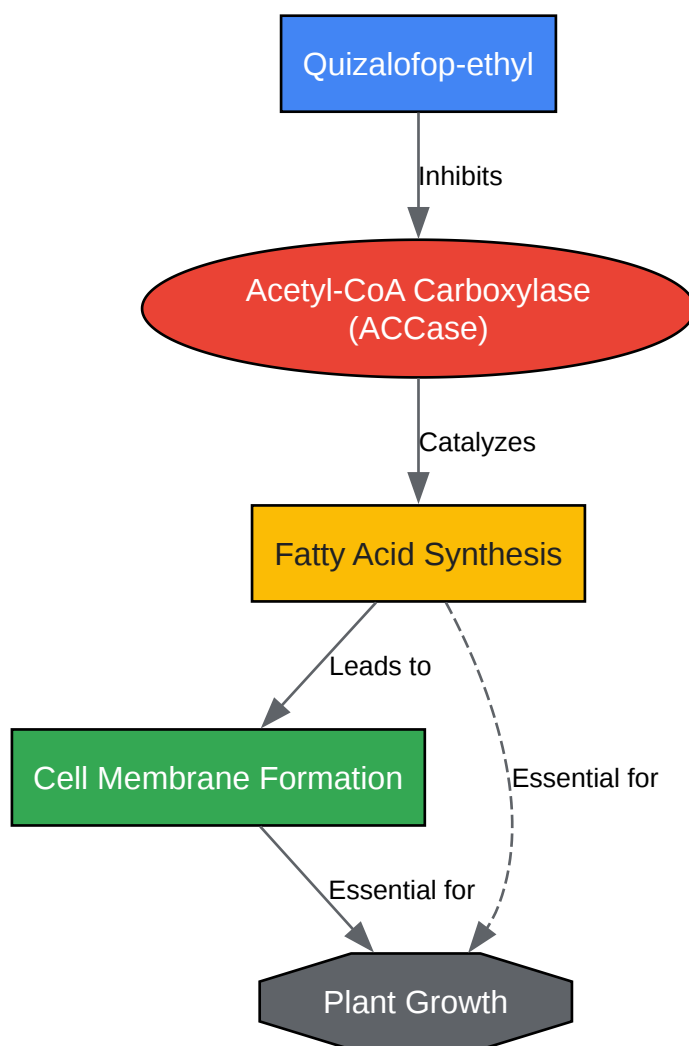
Experimental Workflow for Quizalofop-ethyl Residue Analysis



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Caption: Workflow for Quizalofop-ethyl residue analysis.

Signaling Pathway of Quizalofop-ethyl Action



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Caption: Mode of action of Quizalofop-ethyl.

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